

Personal protective equipment for handling Oxetan-3-yl 4-methylbenzenesulfonate

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Compound of Interest

Compound Name:	Oxetan-3-yl 4-methylbenzenesulfonate
Cat. No.:	B1316767

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Essential Safety and Handling Guide for Oxetan-3-yl 4-methylbenzenesulfonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **Oxetan-3-yl 4-methylbenzenesulfonate** (CAS No. 26272-83-3). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Immediate Safety and Hazard Information

Oxetan-3-yl 4-methylbenzenesulfonate is a chemical that requires careful handling due to its potential health hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies the following hazards:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1]

The signal word for this compound is "Warning".[1][2]

Personal Protective Equipment (PPE)

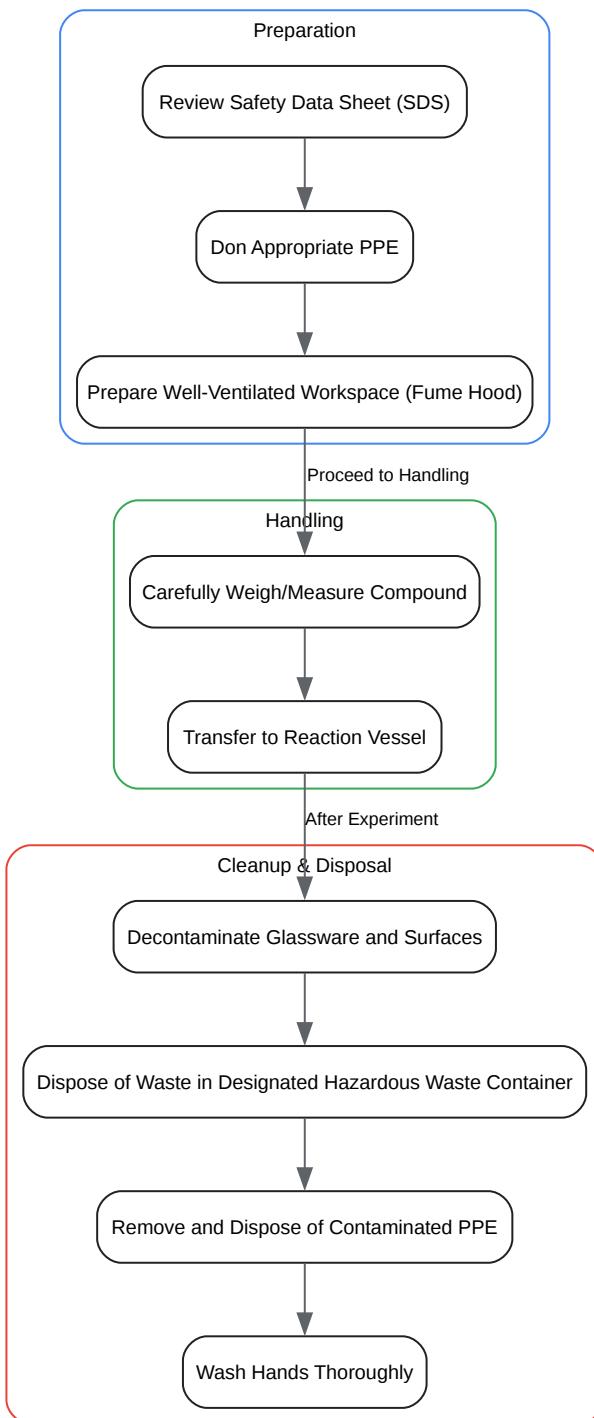
A comprehensive personal protective equipment strategy is mandatory when working with **Oxetan-3-yl 4-methylbenzenesulfonate**. The following table summarizes the required PPE.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Ensure gloves are compliant with EN 374 standards.	To prevent skin contact and subsequent irritation (H315).
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield is required when there is a risk of splashing.	To protect against serious eye irritation (H319).
Skin and Body Protection	A laboratory coat must be worn. Consider a chemical-resistant apron for larger quantities.	To shield the skin from accidental splashes and contact.
Respiratory Protection	Handle in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate or dust/aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is necessary.	To mitigate the risk of respiratory tract irritation (H335).

Operational Plan for Safe Handling

The following workflow outlines the procedural steps for the safe handling of **Oxetan-3-yl 4-methylbenzenesulfonate** from receipt to disposal.

Safe Handling Workflow for Oxetan-3-yl 4-methylbenzenesulfonate

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A procedural workflow for the safe handling of **Oxetan-3-yl 4-methylbenzenesulfonate**.

Disposal Plan

All waste containing **Oxetan-3-yl 4-methylbenzenesulfonate**, including contaminated consumables and personal protective equipment, must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated gloves, weigh paper, and pipette tips, in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Unused solutions and reaction mixtures should be collected in a designated, sealed, and properly labeled hazardous waste container. Do not mix with incompatible waste streams.
- Disposal: All hazardous waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

By adhering to these guidelines, researchers can safely handle **Oxetan-3-yl 4-methylbenzenesulfonate**, minimizing exposure risks and ensuring a secure laboratory environment.

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References

- 1. Oxetan-3-yl-4-methylbenzenesulfonate | 26272-83-3 [sigmaaldrich.com]
- 2. Oxetan-3-yl 4-methylbenzene-1-sulfonate | C10H12O4S | CID 13153907 - PubChem [pubchem.ncbi.nlm.nih.gov]
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